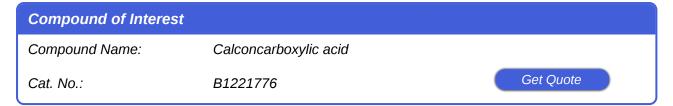


Solubility Profile of Calconcarboxylic Acid: A Technical Guide for Researchers

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For Immediate Release

This technical guide provides a comprehensive overview of the solubility of **Calconcarboxylic acid** (also known as Patton and Reeder's Reagent) in various common laboratory solvents. This document is intended for researchers, scientists, and professionals in drug development who utilize **Calconcarboxylic acid** in their work.

Introduction

Calconcarboxylic acid is a complexometric indicator commonly used in analytical chemistry for the quantification of calcium ions. Its effectiveness in various experimental settings is often dependent on its solubility in different solvent systems. This guide summarizes the available quantitative and qualitative solubility data for **Calconcarboxylic acid** and provides a standardized protocol for solubility determination.

Solubility Data

The solubility of **Calconcarboxylic acid** has been investigated in a range of aqueous and organic solvents. The following table summarizes the available data from various sources. It is important to note that solubility can be influenced by factors such as temperature, pH, and the presence of other solutes.



Solvent	Quantitative Solubility	Qualitative Description	Source(s)
Water	8 g/L (at 20°C)[1][2]	Slightly soluble[3][4][5]	[1][2],[3][4][5]
1 M Sodium Hydroxide (NaOH)	10 mg/mL[6]	Soluble	[6]
Ethanol	10 ppm yields a clear reddish-violet solution. [7] 0.1% in 50% Ethanol results in a clear solution.[8]	Soluble[9][10]	[7][8][9][10]
Methanol	0.4% solution is used as an indicator.	Soluble[3][9][11][12]	[3][9][11][12]
Acetone	No data available	No data available	
Dimethyl Sulfoxide (DMSO)	No data available	No data available	-
Dimethylformamide (DMF)	No data available	No data available	_

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, methodology for determining the solubility of a compound such as **Calconcarboxylic acid**. This protocol is based on the shake-flask method, a widely accepted technique for solubility assessment.

3.1. Materials

- Calconcarboxylic acid
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials with screw caps



- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

3.2. Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of Calconcarboxylic acid to a series of vials.
 - Accurately dispense a known volume of the desired solvent into each vial. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Securely cap the vials.
- · Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired experimental temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
 - To further separate the solid from the solution, centrifuge the vials at a high speed.
- · Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.



- Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining microscopic particles.
- Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration suitable for the chosen analytical method.

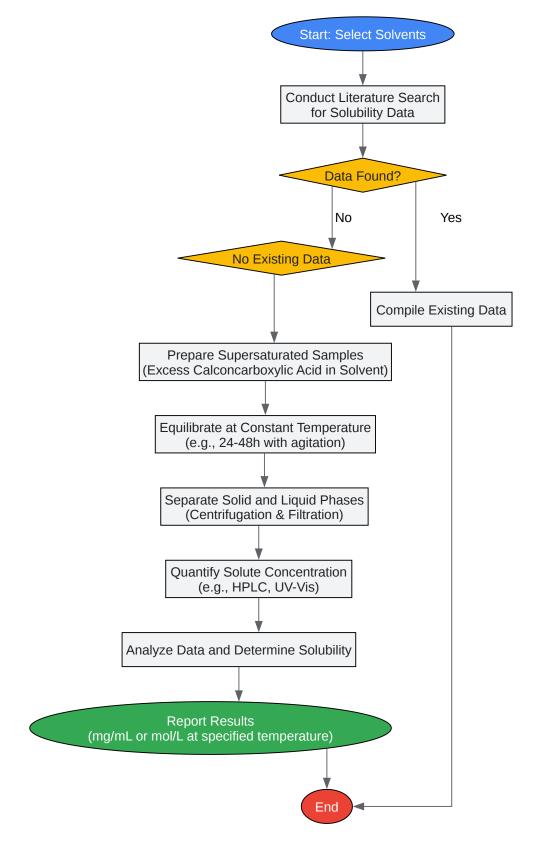
Quantification:

- Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Prepare a calibration curve using standard solutions of Calconcarboxylic acid of known concentrations.
- Determine the concentration of Calconcarboxylic acid in the diluted samples by comparing their response to the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of Calconcarboxylic acid in the solvent using the following formula: Solubility (mg/mL or mol/L) = (Concentration from analysis) x (Dilution factor)

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **Calconcarboxylic acid** in different solvents.





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Caption: A workflow for determining the solubility of Calconcarboxylic acid.



This guide provides a foundational understanding of the solubility of **Calconcarboxylic acid**. For specific applications, it is recommended to experimentally determine the solubility under the exact conditions of your experiment.

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